

3-cyclopropyl-1H-pyrazol-5-amine safety and handling precautions

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Compound of Interest

Compound Name: 3-cyclopropyl-1H-pyrazol-5-amine

Cat. No.: B068462

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An In-depth Technical Guide to the Safe Handling of 3-cyclopropyl-1H-pyrazol-5-amine



For the modern researcher and drug development professional, **3-cyclopropyl-1H-pyrazol-5-amine** is a valuable heterocyclic building block, frequently utilized in the synthesis of novel therapeutic agents.[1] Its unique structural motif, combining a pyrazole core with a cyclopropyl group, makes it a key intermediate in the development of kinase inhibitors and other targeted therapies. However, its utility in synthesis is matched by the critical need for rigorous safety and handling protocols. The toxicological properties of many novel research chemicals are not fully investigated, demanding a proactive and cautious approach to laboratory operations.[2]

This guide provides a comprehensive overview of the safety considerations, handling procedures, and emergency responses necessary for the responsible use of **3-cyclopropyl-1H-pyrazol-5-amine**. It is designed to empower researchers to manage the risks associated with this compound, ensuring both personal safety and the integrity of their scientific work.

Hazard Identification and Classification

The primary known hazards associated with **3-cyclopropyl-1H-pyrazol-5-amine** are skin and eye irritation.[3][4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides specific hazard statements that form the basis of our safety protocols.

Table 1: GHS Hazard Classification

Hazard Class	Hazard Statement	Signal Word	GHS Pictogram
Skin Irritation	H315: Causes skin irritation.[3][4]	Warning	 alt text
Eye Irritation	H319: Causes serious eye irritation.[3][4]	Warning	 alt text

The causality behind these classifications is direct: contact with the compound can lead to inflammatory responses in dermal and ocular tissues. "Causes skin irritation" implies that direct contact can result in effects like redness, itching, or inflammation. "Causes serious eye irritation" is a more severe classification, indicating the potential for significant, though reversible, eye damage upon contact.[5] Given that the full toxicological profile is unknown, it is prudent to also consider the potential for respiratory irritation, a common hazard for related pyrazole compounds.[6]

Physicochemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling. For instance, knowing its form (liquid or solid) and density informs spill control procedures, while its flash point dictates fire safety measures.

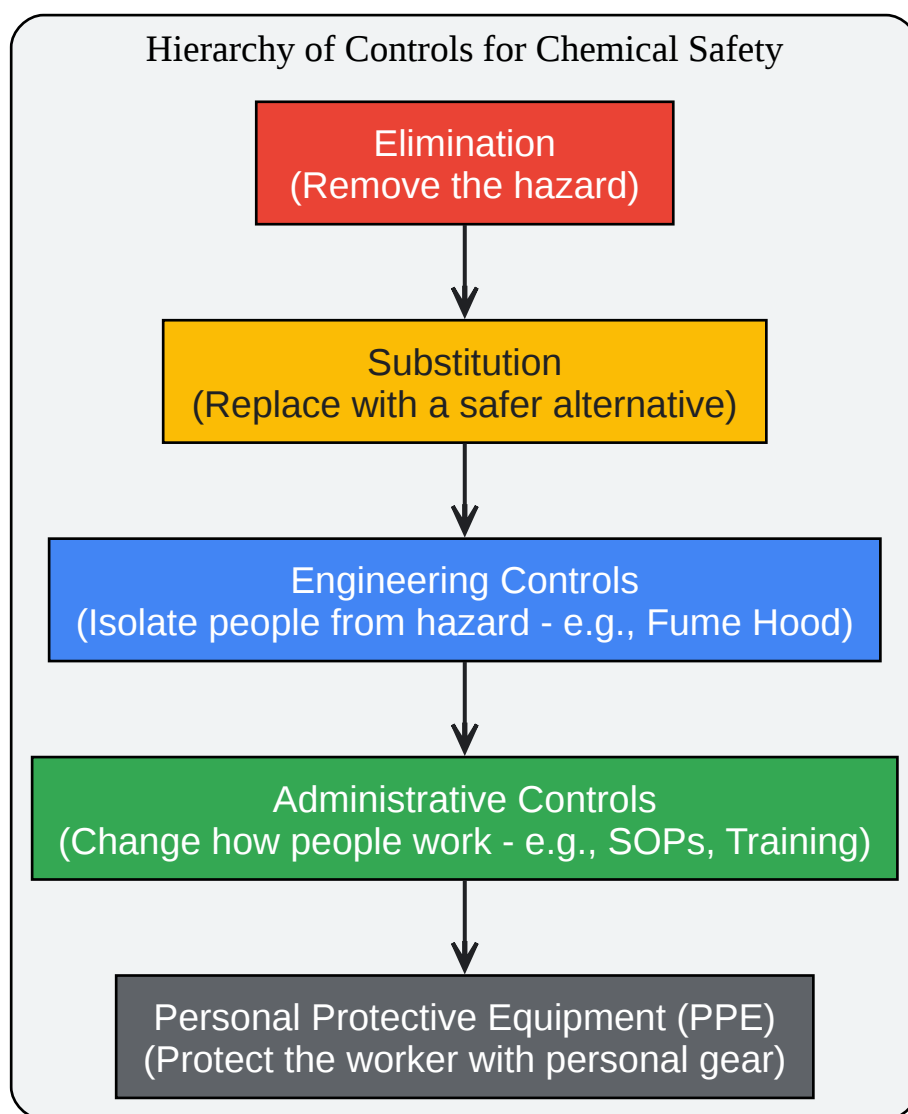
Table 2: Physicochemical Data

Property	Value	Source
Molecular Formula	C ₆ H ₉ N ₃	[7]
Molecular Weight	123.16 g/mol	[3][7]
Appearance	Liquid or Solid	[8]
Density	~1.159 g/mL at 25 °C	[3]
Flash Point	>110 °C	[3]
CAS Number	175137-46-9	[3][7]

The high flash point indicates that it is a combustible liquid, not easily ignited at standard ambient temperatures.[3]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is crucial. This begins with engineering controls and culminates in the final barrier: Personal Protective Equipment. This hierarchy prioritizes the most effective control measures.



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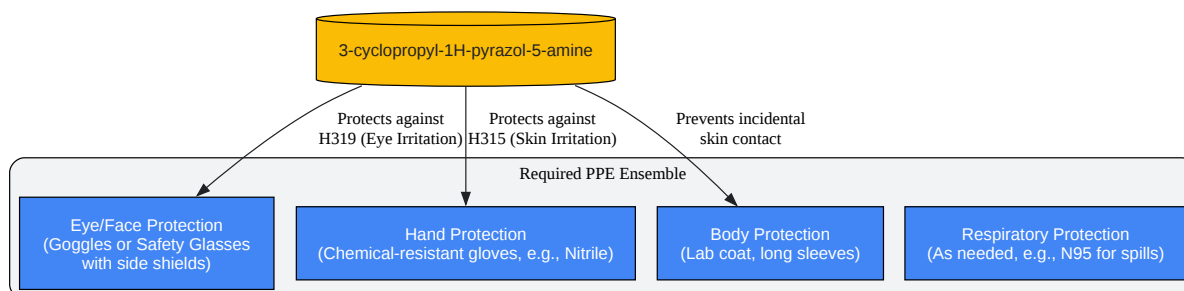
Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

Engineering Controls

- Ventilation: All handling of **3-cyclopropyl-1H-pyrazol-5-amine** should be conducted in a well-ventilated area. A certified chemical fume hood is mandatory to prevent the inhalation of any vapors or aerosols that may be generated.[6][9]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and located close to the workstation where the compound is handled.[2][10]

Personal Protective Equipment (PPE)

The selection of PPE must directly address the identified hazards of skin and eye irritation.[11]



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Caption: Standard PPE ensemble for handling **3-cyclopropyl-1H-pyrazol-5-amine**.

- Eye and Face Protection: Wear chemical safety goggles or safety glasses with side shields that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[2][10] A face shield may be required for procedures with a high risk of splashing.[12][13]

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile) inspected for integrity before use.^[6] Gloves should be changed regularly or immediately if contamination is suspected.^[12] For high-risk operations, consider double-gloving.^{[11][12]}
 - Clothing: A long-sleeved laboratory coat is required.^[11] Ensure no skin is exposed between the glove and the sleeve.
- Respiratory Protection: While not typically required for routine handling within a fume hood, a NIOSH/MSHA-approved respirator (e.g., N95) should be used if exposure limits are exceeded or if irritation is experienced, such as during a large spill cleanup.^{[2][12]}

Safe Handling and Storage Protocols

Adherence to standardized protocols is the cornerstone of laboratory safety.

Laboratory Handling Protocol

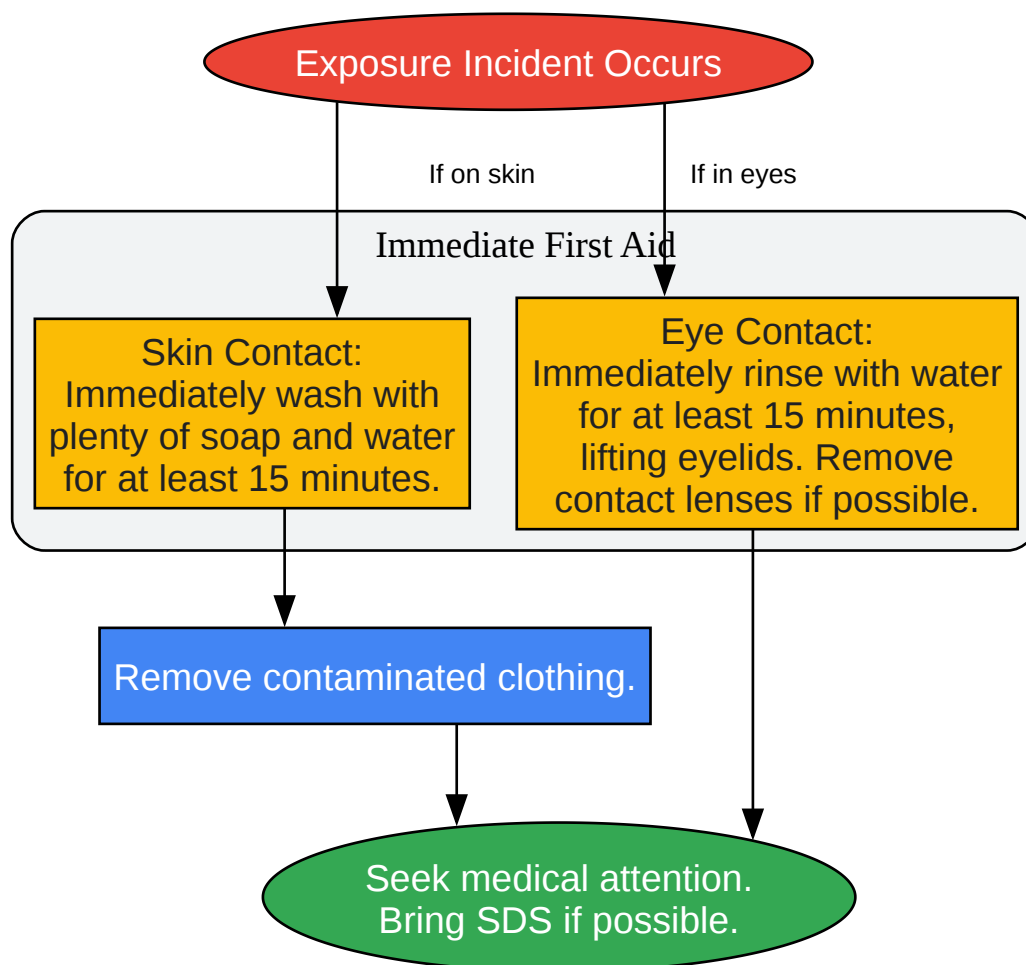
- Preparation: Before handling, review the Safety Data Sheet (SDS). Ensure the fume hood is operational and the work area is clear of clutter.
- Donning PPE: Put on all required PPE as described in Section 3.2.
- Dispensing: Conduct all transfers within the fume hood. Avoid breathing vapors or mist.^[14] Avoid direct contact with the substance.^[9]
- Post-Handling: Tightly close the container after use. Wipe down the work surface.
- Doffing PPE: Remove gloves using the proper technique to avoid skin contact with the outer surface and dispose of them in the appropriate hazardous waste container.^[6] Wash hands thoroughly with soap and water.^[15]
- Prohibition: Do not eat, drink, or smoke in the laboratory area where this chemical is handled or stored.^{[11][15]}

Storage

- Conditions: Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[2][9] Some suppliers recommend refrigerated storage (2-8°C).[8]
- Container: Keep the container tightly closed to prevent contamination and potential release. [2][9]
- Incompatibilities: Avoid storage with strong oxidizing agents and strong acids.[10][16]

Emergency Procedures

A clear, rehearsed emergency plan is essential for mitigating the consequences of an accidental exposure or spill.



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Caption: First aid flowchart for skin or eye exposure to **3-cyclopropyl-1H-pyrazol-5-amine**.

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][16]
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash it before reuse.[2][5]
- **Inhalation:** Remove the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2][17]
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[2][14]

Spill Response Protocol

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated (fume hood).
- **Protect:** Wear appropriate PPE, including respiratory protection if the spill is large or generates aerosols.
- **Contain:** Use an inert, non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill.[15]
- **Collect:** Sweep or scoop up the absorbed material and place it into a suitable, labeled, closed container for disposal.[2][6]
- **Clean:** Clean the spill area thoroughly.
- **Dispose:** Dispose of the waste according to institutional and local regulations.

Disposal Considerations

Chemical waste must be managed responsibly to prevent environmental contamination.

- Classification: This material should be disposed of as hazardous waste.[2]
- Procedure: Waste disposal methods must comply with all local, regional, and national hazardous waste regulations.[2] Do not empty into drains.[2]
- Containers: Collect waste in designated, properly labeled, and sealed containers.

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